

# Application Notes and Protocols for CP-640186 Hydrochloride Administration in Rats

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## Compound of Interest

Compound Name: CP-640186 hydrochloride

Cat. No.: B10774780

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These application notes provide detailed protocols for the oral and intravenous administration of the Acetyl-CoA carboxylase (ACC) inhibitor, **CP-640186 hydrochloride**, to rats. The included information is intended to guide researchers in designing and executing in vivo studies to evaluate the compound's pharmacokinetic and pharmacodynamic properties.

## Overview

CP-640186 is a potent, isozyme-nonselective inhibitor of both ACC1 and ACC2, the rate-limiting enzymes in fatty acid synthesis.[1][2][3] Inhibition of ACC leads to a decrease in malonyl-CoA levels, which in turn suppresses fatty acid synthesis and promotes fatty acid oxidation.[4][5] These mechanisms make CP-640186 a valuable tool for research in metabolic diseases such as obesity and diabetes.

## Quantitative Data Summary

The following tables summarize the pharmacokinetic parameters and effective doses of CP-640186 in male Sprague-Dawley rats.

Table 1: Pharmacokinetic Parameters of CP-640186 in Male Sprague-Dawley Rats[1][6]

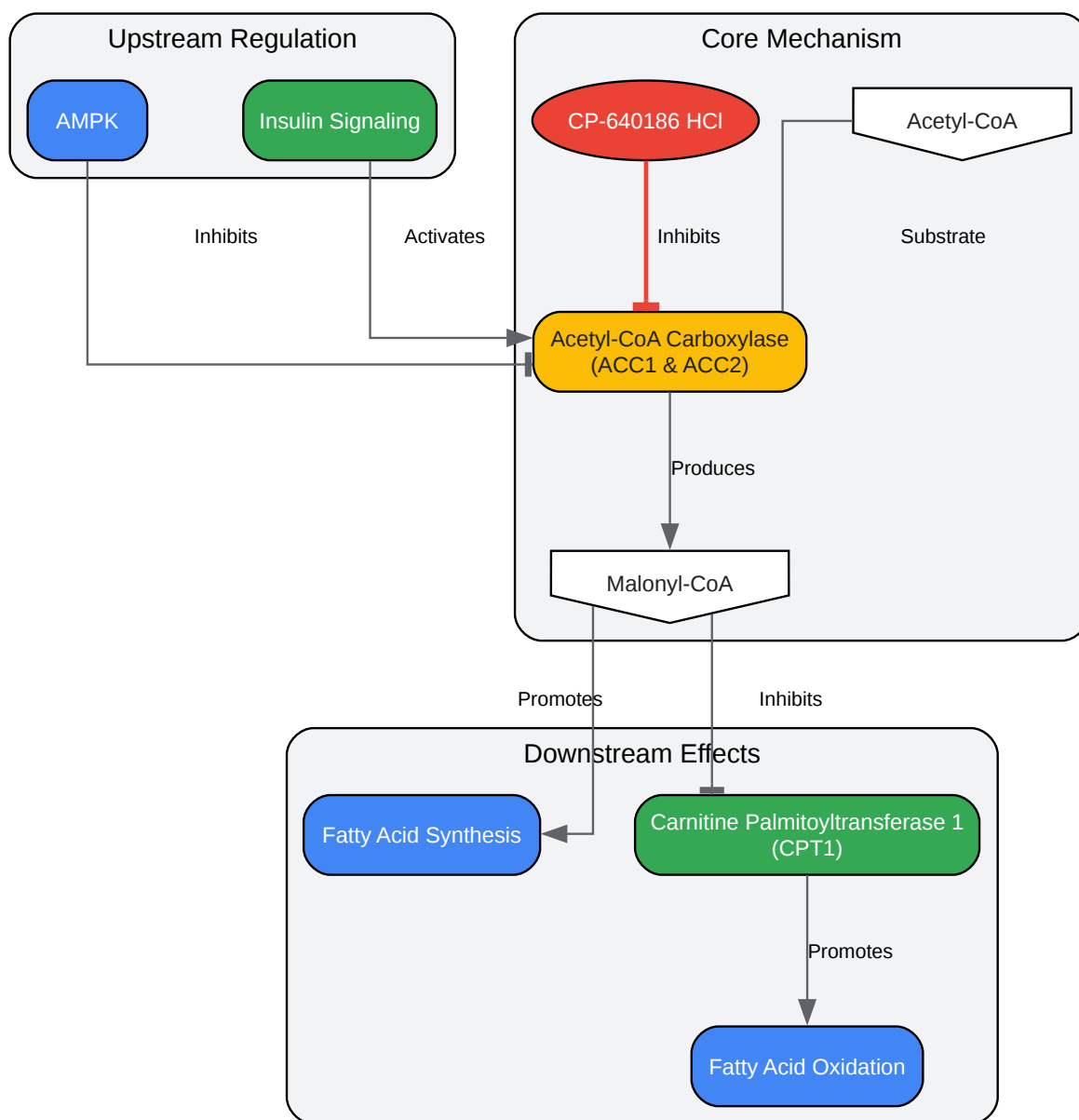
Parameter	Intravenous (5 mg/kg)	Oral (10 mg/kg)
Plasma Half-life ( $t_{1/2}$ )	1.5 h	1.5 h
Bioavailability (F)	-	39%
Plasma Clearance (Cl <sub>p</sub> )	65 mL/min/kg	-
Volume of Distribution (V <sub>dss</sub> )	5 L/kg	-
Time to Maximum Concentration (T <sub>max</sub> )	-	1.0 h
Maximum Concentration (C <sub>max</sub> )	-	345 ng/mL
Area Under the Curve (AUC <sub>0-∞</sub> )	-	960 ng·h/mL

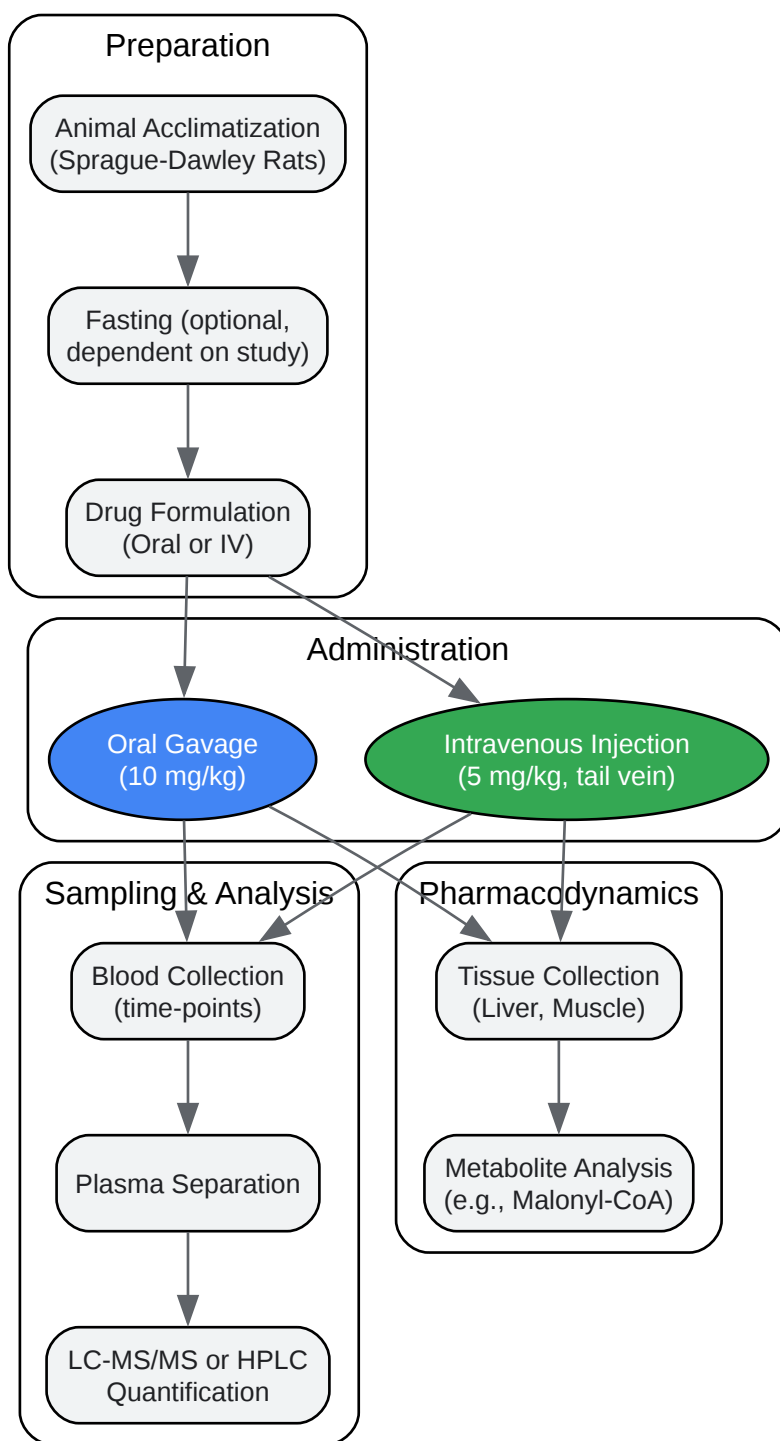
Table 2: Effective Doses (ED<sub>50</sub>) of CP-640186 in Rats[1][3][4][5]

Pharmacodynamic Effect	Tissue	ED <sub>50</sub> (mg/kg)
Malonyl-CoA Lowering	Liver	55
Soleus Muscle	6	13
Quadriceps Muscle	15	
Cardiac Muscle	8	
Inhibition of Fatty Acid Synthesis	Whole Body	13
Stimulation of Fatty Acid Oxidation	Whole Body	~30

## Signaling Pathway

CP-640186 exerts its effects by inhibiting Acetyl-CoA Carboxylase (ACC), a critical enzyme in lipid metabolism. The diagram below illustrates the signaling pathway affected by CP-640186.





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